

Molecular weight and formula of Oxybis(methyl-2,1-ethanediyl) diacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Oxybis(methyl-2,1-ethanediyl) diacrylate*

Cat. No.: *B1227051*

[Get Quote](#)

An In-depth Technical Guide to Oxybis(methyl-2,1-ethanediyl) diacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Oxybis(methyl-2,1-ethanediyl) diacrylate**, a monomer widely utilized in polymer chemistry. While its primary applications are in industrial settings, its potential use in the formulation of hydrogels for biomedical applications, such as drug delivery and tissue engineering, is an emerging area of interest for researchers.

Core Chemical Information

Oxybis(methyl-2,1-ethanediyl) diacrylate, also known as dipropylene glycol diacrylate (DPGDA), is a difunctional acrylate monomer. Its chemical structure consists of a dipropylene glycol ether core with acrylate groups at both ends. This structure allows it to readily undergo polymerization upon exposure to ultraviolet (UV) or electron beam (EB) radiation, forming cross-linked polymer networks.

Identifier	Value
Chemical Formula	C ₁₂ H ₁₈ O ₅ [1] [2] [3] [4]
Molecular Weight	242.27 g/mol [1] [5] [6] [7]
CAS Number	57472-68-1 [1] [2] [5] [6]

Physicochemical Properties

The physical and chemical properties of **Oxybis(methyl-2,1-ethanediyl) diacrylate** make it suitable for a variety of applications, from high-performance coatings to potentially biocompatible materials.

Property	Value
Appearance	Colorless to pale yellow liquid [5]
Boiling Point	119-121°C at 0.8 mm Hg [6] [8]
Density	Approximately 1.049 - 1.05 g/cm ³
Viscosity (at 25°C)	5-15 cps [2] [9]
Solubility	Soluble in common organic solvents like alcohols, ethers, and aromatic hydrocarbons. [5]
Purity	Typically ≥95% [1] [2]

Potential Application in Drug Delivery: A General Experimental Workflow

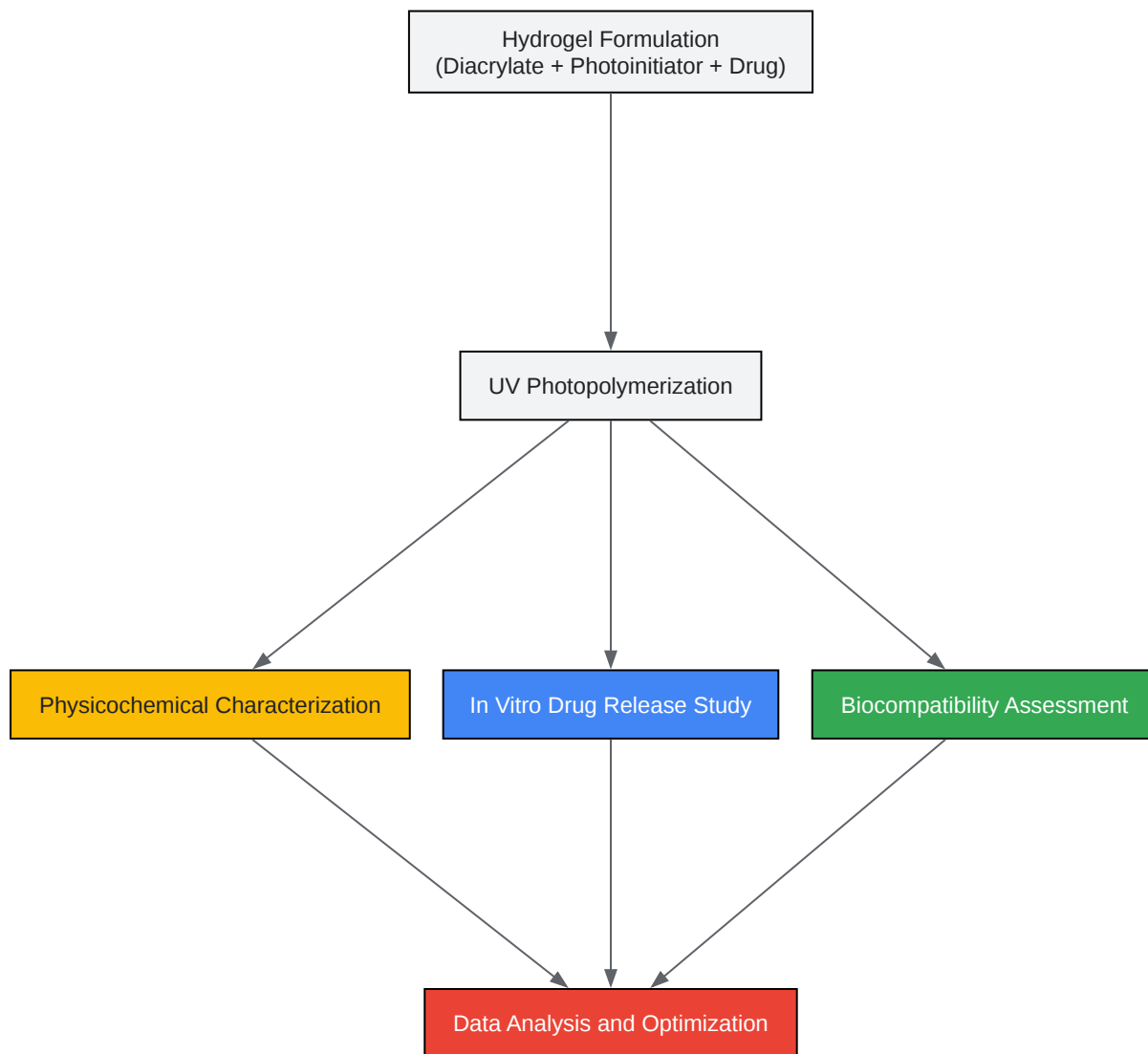
While specific experimental protocols for **Oxybis(methyl-2,1-ethanediyl) diacrylate** in drug delivery are not widely published, a general workflow for the development and characterization of a diacrylate-based hydrogel for drug delivery is presented below. This protocol is based on established methodologies in the field of biomaterials science.

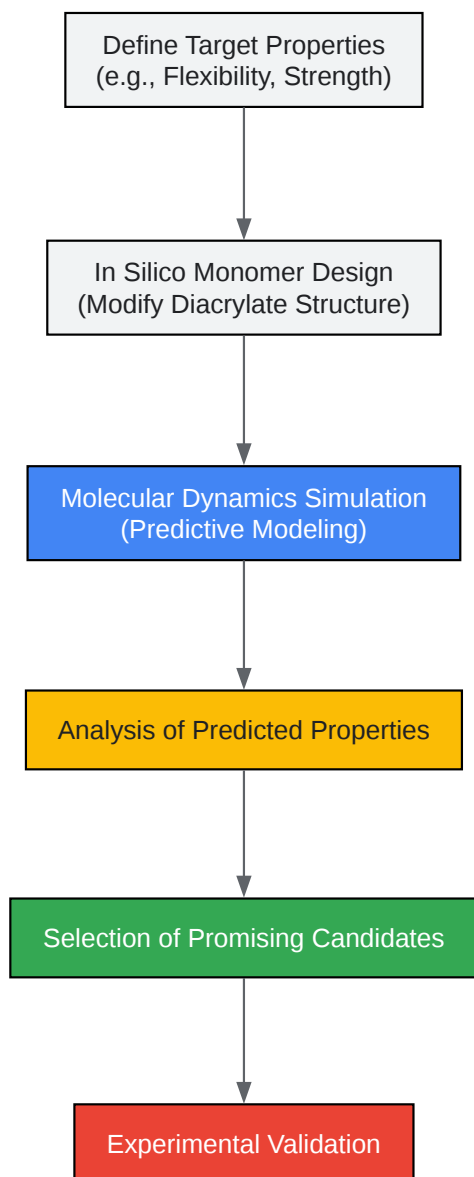
Experimental Protocol: Hydrogel Formulation and Characterization

- Hydrogel Synthesis:
 - Prepare a precursor solution by dissolving **Oxybis(methyl-2,1-ethanediyl) diacrylate** in a biocompatible solvent (e.g., phosphate-buffered saline with a small amount of a co-solvent if necessary).
 - Add a photoinitiator (e.g., Irgacure 2959) to the solution at a concentration of 0.5-1% (w/w).
 - Introduce the therapeutic agent (drug) to be encapsulated into the precursor solution and mix thoroughly.
 - Transfer the solution into a mold of the desired shape and size.
 - Expose the mold to UV light of a specific wavelength and intensity for a defined period to induce photopolymerization and hydrogel formation.
- Physicochemical Characterization:
 - Swelling Behavior: Immerse the prepared hydrogel in a relevant buffer solution (e.g., PBS at 37°C) and measure its weight at regular intervals until equilibrium is reached to determine the swelling ratio.
 - Mechanical Testing: Perform compression or tensile tests to determine the mechanical properties of the hydrogel, such as Young's modulus and compressive strength.
 - Drug Loading and Encapsulation Efficiency: Dissolve a known amount of the drug-loaded hydrogel in a suitable solvent and quantify the drug content using techniques like UV-Vis spectroscopy or HPLC.
- In Vitro Drug Release Study:
 - Place the drug-loaded hydrogel in a release medium (e.g., PBS at 37°C) with constant agitation.

- At predetermined time points, withdraw aliquots of the release medium and replace with fresh medium.
- Quantify the drug concentration in the collected aliquots to determine the cumulative drug release profile over time.
- Biocompatibility Assessment:
 - Conduct in vitro cytotoxicity assays (e.g., MTT or LDH assay) using relevant cell lines to evaluate the biocompatibility of the hydrogel.
 - Further in vivo studies may be required to assess the material's biocompatibility in a living organism.

Below is a diagram illustrating the logical workflow for evaluating a diacrylate-based hydrogel for drug delivery applications.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Oxybis(methyl-2,1-ethanediyl) diacrylate | 57472-68-1 | Benchchem [benchchem.com]
- 2. watson-int.com [watson-int.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. mascotchem.com [mascotchem.com]
- 5. China Oxybis(methyl-2,1-ethanediyl) Diacrylate With CAS 57472-68-1 factory and manufacturers | Unilong [unilongmaterial.com]
- 6. Oxybis(methyl-2,1-ethandiyl)diacrylat | 57472-68-1 [m.chemicalbook.com]
- 7. Oxybis(methyl-2,1-ethanediyl) diacrylate(57472-68-1) IR Spectrum [m.chemicalbook.com]
- 8. guidechem.com [guidechem.com]
- 9. warshel.com [warshel.com]
- To cite this document: BenchChem. [Molecular weight and formula of Oxybis(methyl-2,1-ethanediyl) diacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1227051#molecular-weight-and-formula-of-oxybis-methyl-2-1-ethanediyl-diacrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com